

# Application Notes and Protocols for In Vitro Susceptibility Testing of Amoxicillin-Clavulanate

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## Compound of Interest

Compound Name: *Amoxicillin clavulanate*

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Audience: Researchers, scientists, and drug development professionals.

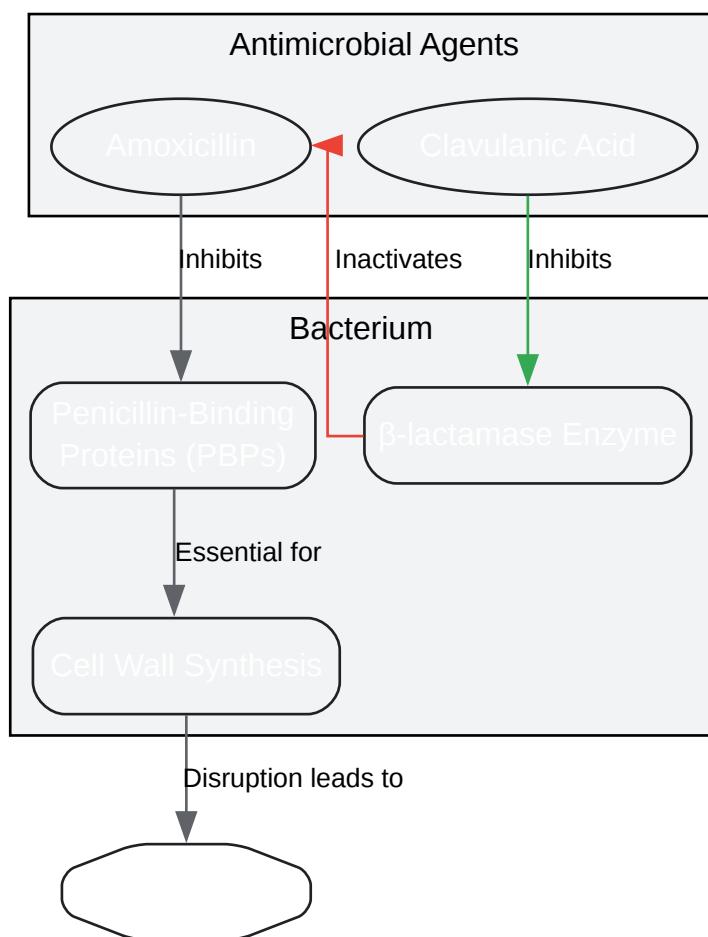
## Introduction

Amoxicillin-clavulanate is a combination antimicrobial agent consisting of amoxicillin, a broad-spectrum penicillin antibiotic, and clavulanic acid, a  $\beta$ -lactamase inhibitor. Amoxicillin acts by inhibiting the synthesis of the bacterial cell wall. However, its efficacy is limited against bacteria that produce  $\beta$ -lactamase enzymes, which inactivate the antibiotic. Clavulanic acid irreversibly binds to and inactivates these enzymes, thereby protecting amoxicillin from degradation and restoring its antibacterial activity against resistant strains.<sup>[1][2]</sup> Accurate in vitro susceptibility testing is crucial for determining the effectiveness of amoxicillin-clavulanate against specific bacterial isolates and for guiding appropriate clinical use.

This document provides detailed application notes and protocols for three common methods of in vitro susceptibility testing for amoxicillin-clavulanate: broth microdilution, disk diffusion (Kirby-Bauer), and the gradient diffusion strip test (Etest). These protocols are based on guidelines from the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST).

## Mechanism of Action: A Synergistic Effect

The synergistic interaction between amoxicillin and clavulanic acid is essential for its broad-spectrum activity.



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Caption: Mechanism of action of amoxicillin-clavulanate.

## Quantitative Data Summary

### Table 1: CLSI and EUCAST Interpretive Criteria for Amoxicillin-Clavulanate against Enterobacterales

Guideline	Method	Susceptible (S)	Intermediate (I)	Resistant (R)
CLSI	Broth Dilution (MIC in $\mu\text{g/mL}$ )	$\leq 8/4$	16/8	$\geq 32/16$
Disk Diffusion (Zone Diameter in mm)	$\geq 18$	14-17	$\leq 13$	
EUCAST	Broth Dilution (MIC in $\mu\text{g/mL}$ )	$\leq 8$	-	$> 8$
Disk Diffusion (Zone Diameter in mm)	$\geq 18$	-	$< 18$	

Note: For CLSI, amoxicillin-clavulanate concentrations are expressed as amoxicillin/clavulanic acid in a 2:1 ratio. For EUCAST, the MIC is for amoxicillin, and the concentration of clavulanic acid is fixed at 2 mg/L.

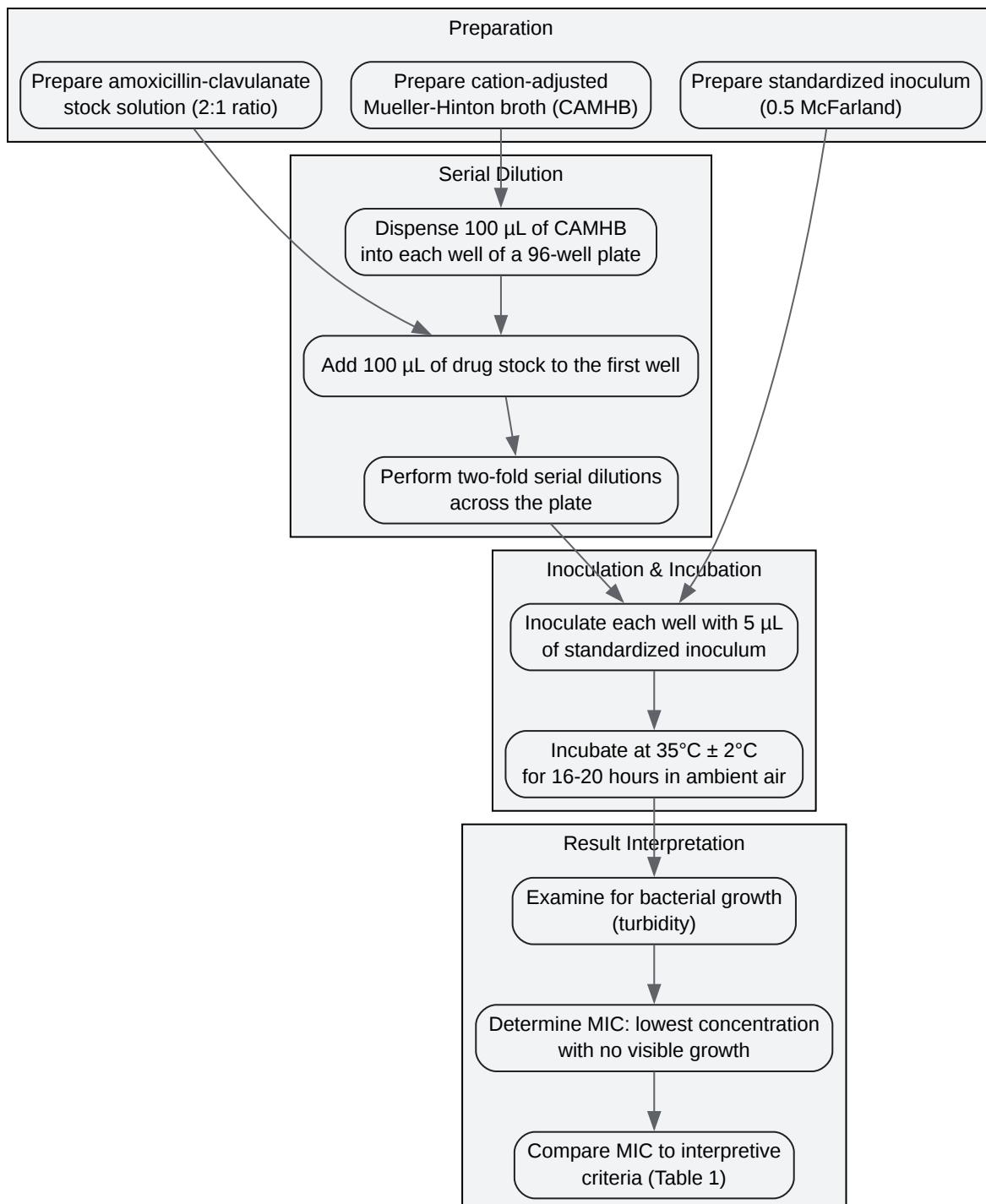
## Table 2: Quality Control (QC) Ranges for Amoxicillin-Clavulanate

QC Strain	Method	CLSI QC Range	EUCAST QC Range
Escherichia coli ATCC® 25922™	Broth Dilution (MIC in $\mu\text{g/mL}$ )	2/1 - 8/4	2-8
Disk Diffusion (Zone Diameter in mm)	18-24	18-24	
Escherichia coli ATCC® 35218™	Broth Dilution (MIC in $\mu\text{g/mL}$ )	4/2 - 16/8	4-16
Disk Diffusion (Zone Diameter in mm)	17-22	17-22	

## Experimental Protocols

## Broth Microdilution Method (CLSI M07)

This method determines the minimum inhibitory concentration (MIC) of amoxicillin-clavulanate required to inhibit the growth of a bacterial isolate.

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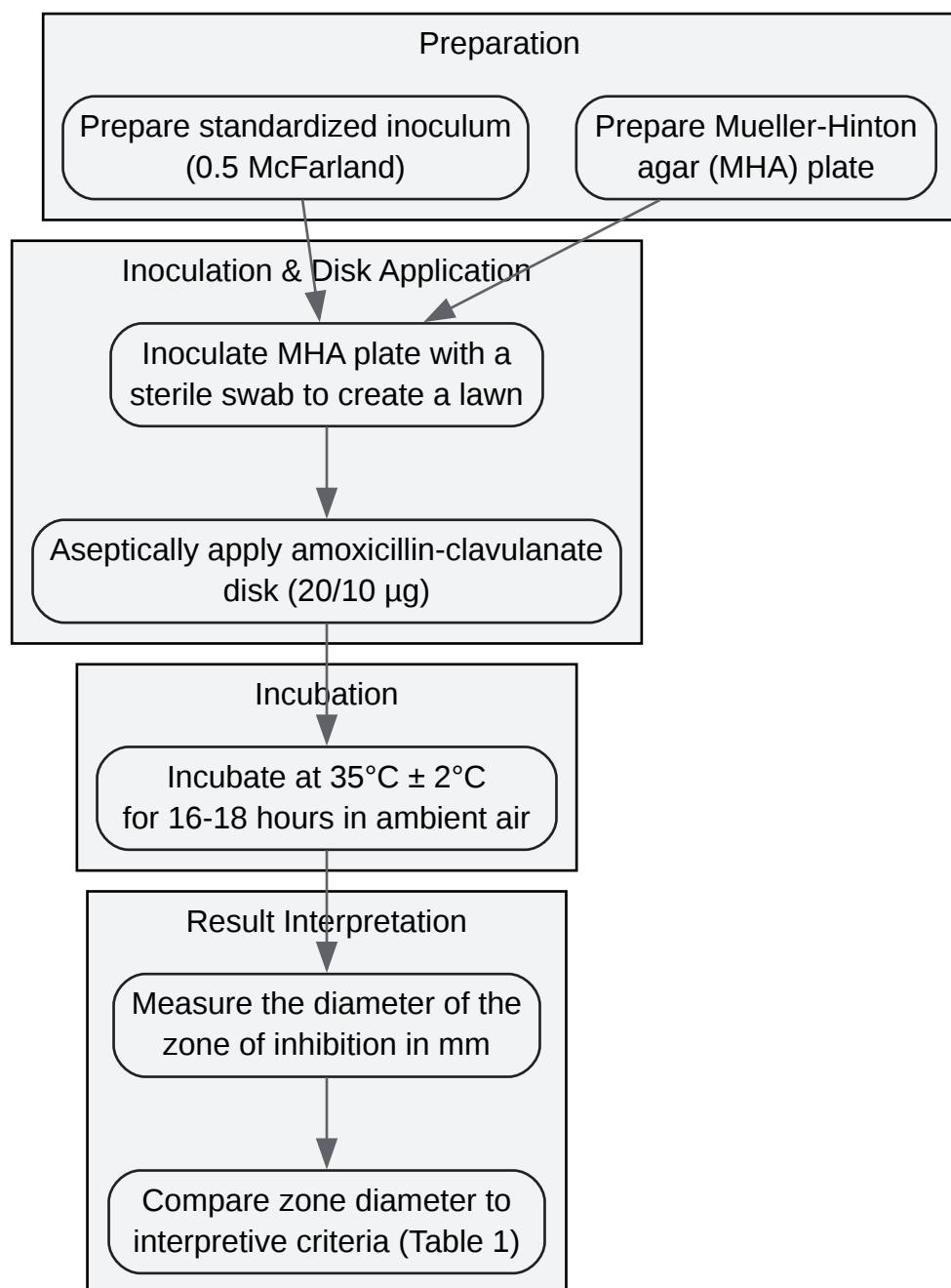
Caption: Broth microdilution workflow.

**Detailed Methodology:**

- Preparation of Antimicrobial Solution: Prepare a stock solution of amoxicillin-clavulanate in a 2:1 ratio. For example, dissolve amoxicillin and clavulanic acid powders in a suitable solvent to achieve a final concentration of 1280/640  $\mu\text{g}/\text{mL}$ .
- Inoculum Preparation: From a pure, 18-24 hour culture on a non-selective agar plate, select 3-5 colonies and suspend them in sterile broth or saline. Adjust the turbidity of the suspension to match a 0.5 McFarland standard, which corresponds to approximately  $1-2 \times 10^8 \text{ CFU}/\text{mL}$ .
- Inoculum Dilution: Dilute the standardized inoculum in cation-adjusted Mueller-Hinton broth (CAMHB) to achieve a final concentration of approximately  $5 \times 10^5 \text{ CFU}/\text{mL}$  in each well of the microdilution plate.
- Plate Inoculation: Within 15 minutes of preparation, inoculate each well of a 96-well microdilution plate containing serial two-fold dilutions of amoxicillin-clavulanate in CAMHB with the diluted bacterial suspension. The final volume in each well should be 100  $\mu\text{L}$ .
- Incubation: Incubate the plates in an ambient air incubator at  $35^\circ\text{C} \pm 2^\circ\text{C}$  for 16-20 hours.
- Reading Results: After incubation, visually inspect the wells for turbidity. The MIC is the lowest concentration of amoxicillin-clavulanate that completely inhibits visible bacterial growth.
- Quality Control: Concurrently, test the appropriate QC strains (e.g., *E. coli* ATCC® 25922™ and *E. coli* ATCC® 35218™). The resulting MICs should fall within the acceptable ranges specified in Table 2.

## **Disk Diffusion Method (Kirby-Bauer) (CLSI M02)**

This method assesses the susceptibility of a bacterial isolate to amoxicillin-clavulanate by measuring the diameter of the zone of growth inhibition around a disk impregnated with a specific amount of the drug.



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Caption: Disk diffusion (Kirby-Bauer) workflow.

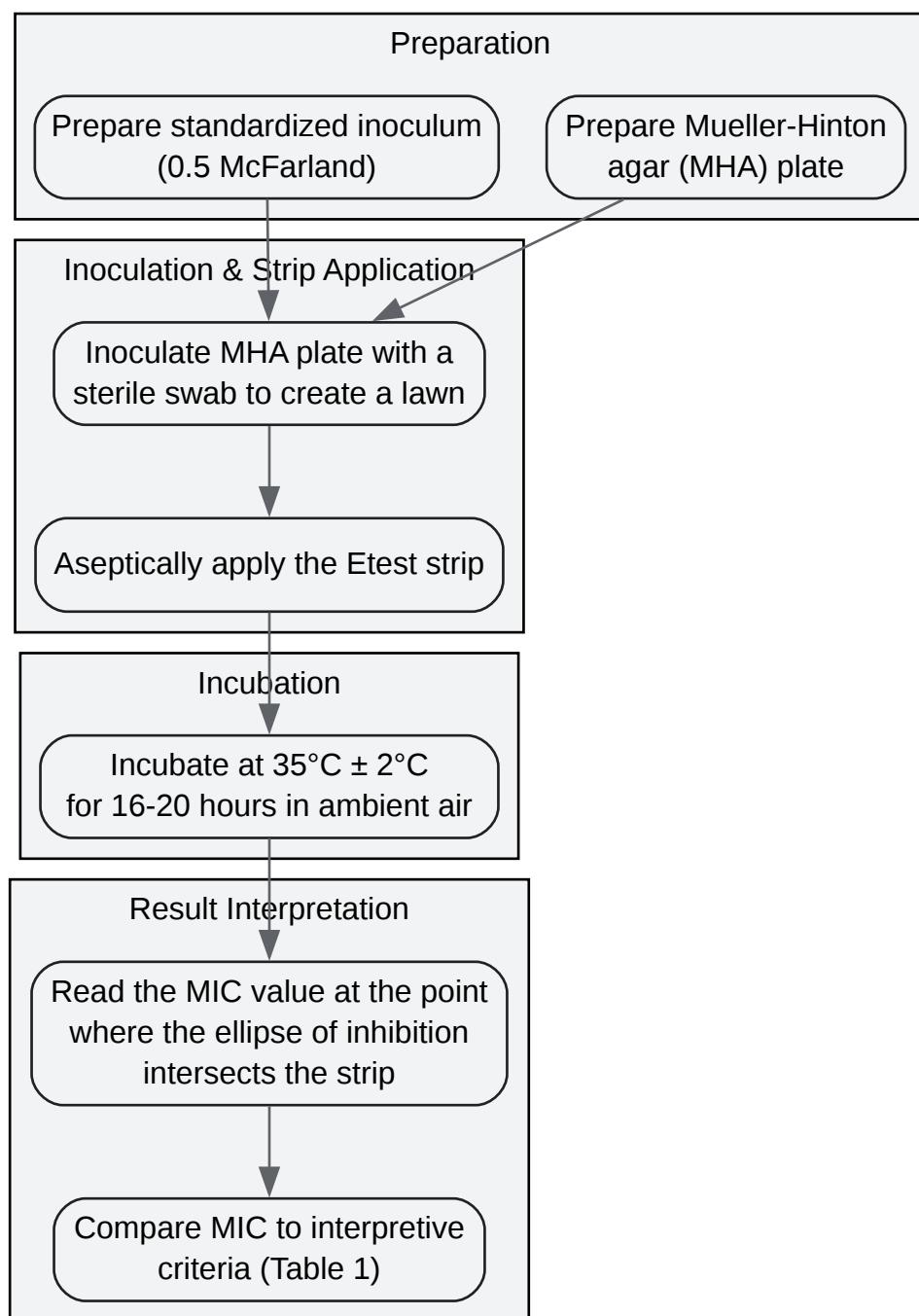
Detailed Methodology:

- Inoculum Preparation: Prepare a standardized inoculum as described in the broth microdilution protocol (Step 2).

- Plate Inoculation: Within 15 minutes of preparation, dip a sterile cotton swab into the adjusted inoculum suspension and remove excess fluid by pressing the swab against the inside of the tube.<sup>[3]</sup> Swab the entire surface of a Mueller-Hinton agar plate three times, rotating the plate approximately 60 degrees after each application to ensure even coverage. <sup>[3][4]</sup>
- Disk Application: Aseptically apply an amoxicillin-clavulanate disk (containing 20 µg of amoxicillin and 10 µg of clavulanic acid) to the surface of the inoculated agar plate.<sup>[4]</sup> Ensure the disk is in firm contact with the agar.
- Incubation: Invert the plates and incubate them in an ambient air incubator at  $35^{\circ}\text{C} \pm 2^{\circ}\text{C}$  for 16-18 hours.
- Reading Results: After incubation, measure the diameter of the zone of complete growth inhibition to the nearest millimeter using a ruler or calipers.
- Quality Control: Concurrently, test the appropriate QC strains. The zone diameters should fall within the acceptable ranges specified in Table 2.

## Gradient Diffusion Strip Test (Etest)

This method utilizes a plastic strip impregnated with a predefined gradient of amoxicillin-clavulanate to determine the MIC.

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